

Personal protective equipment for handling Quinate

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Compound of Interest

Compound Name: Quinate

Cat. No.: B1679955

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Essential Safety and Handling Guide for Quinate

For researchers, scientists, and drug development professionals, ensuring a safe laboratory environment is paramount when handling chemical compounds. This guide provides essential safety protocols and logistical information for the handling of **quinate**, with a focus on personal protective equipment (PPE), operational procedures, and disposal plans. **Quinate**, also known as quinic acid, requires careful handling to mitigate potential hazards.

Hazard Identification and Personal Protective Equipment

According to safety data sheets, **quinate** is classified as a hazardous substance that can cause serious eye irritation, as well as potential skin and respiratory tract irritation.^{[1][2][3][4]} Therefore, adherence to strict PPE protocols is mandatory.

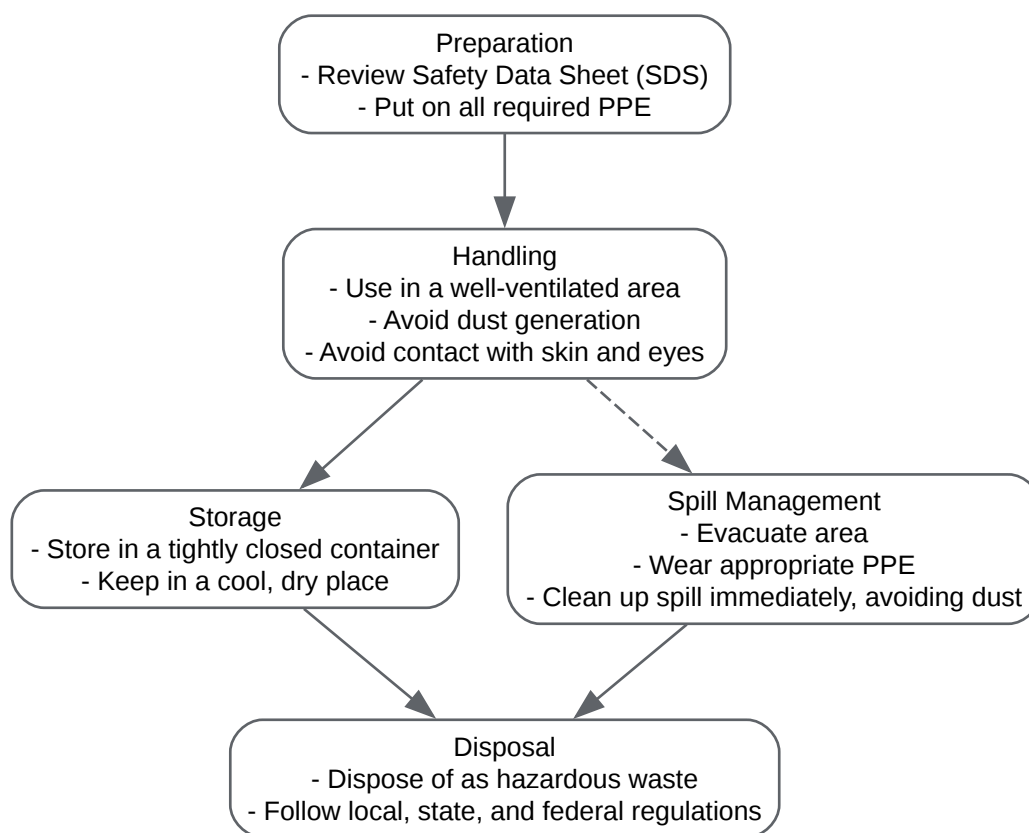
Summary of Personal Protective Equipment (PPE) for Handling **Quinate**

PPE Category	Specification	Standard
Eye/Face Protection	Tightly fitting safety goggles or safety glasses with side-shields. ^[1]	Conforming to OSHA's 29 CFR 1910.133 or European Standard EN166.
Hand Protection	Chemical-resistant, impervious gloves.	Tested according to relevant standards (e.g., Europe EN 374, US F739).
Skin and Body Protection	Laboratory coat, long-sleeved clothing, and closed-toe shoes to prevent skin exposure. A PVC apron may also be used.	-
Respiratory Protection	A respiratory protection program that meets OSHA's 29 CFR 1910.134 and ANSI Z88.2 requirements or European Standard EN 149 must be followed whenever workplace conditions warrant respirator use. This is particularly important to avoid dust formation.	NIOSH (US) or CEN (EU) approved respirator.

Operational and Disposal Plans

Proper handling, storage, and disposal procedures are critical to ensure safety and minimize environmental impact.

Experimental Workflow for Safe Handling of **Quinate**



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Caption: Workflow for the safe handling of **quinate**, from preparation to disposal.

Handling and Storage:

- Always wash hands thoroughly after handling.
- Use the substance in a well-ventilated area or under a fume hood to keep airborne concentrations low.
- Avoid the formation and accumulation of dust.
- Store in a tightly sealed, original container in a cool, dry, and well-ventilated place, away from incompatible materials such as strong oxidizing agents.

Spill Response:

- In case of a spill, clean it up immediately.

- For minor spills, sweep up the solid material, avoiding dust generation, and place it into a suitable container for disposal.
- Ensure the area is well-ventilated.

Disposal Plan: All waste materials containing **quinate** must be treated as hazardous waste and disposed of in accordance with local, state, and federal regulations. Do not allow the chemical to enter drains. Contaminated PPE and cleaning materials should also be collected in a sealed container for proper disposal.

Chemical and Physical Properties

A summary of the key identifiers and properties of D-(-)-Quinic acid is provided below for easy reference.

Identifier	Value
CAS Number	77-95-2
Molecular Formula	C ₇ H ₁₂ O ₆
Molecular Weight	192.17 g/mol
Appearance	White powder
Hazards	Causes serious eye irritation. May cause skin and respiratory irritation.

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